

Definitive Guide: Structure-Activity Relationship (SAR) of Fluorinated Azepanes

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Compound of Interest

Compound Name: *Azepan-1-yl(2-fluorophenyl)methanone*

Cat. No.: *B11182443*

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Executive Summary & Strategic Rationale

Objective: To provide a technical comparison of fluorinated azepanes against their non-fluorinated and carbocyclic counterparts, focusing on conformational biasing, metabolic stability, and target selectivity.

The "Azepane Problem": Seven-membered nitrogen heterocycles (azepanes) are historically challenging scaffolds in drug discovery due to their high conformational entropy. Unlike rigid pyrrolidines (5-membered) or chair-like piperidines (6-membered), azepanes exist in a flux of twist-chair and twist-boat conformers. This entropic penalty often hampers high-affinity binding.

The "Fluorine Solution": Strategic fluorination is not merely a bioisostere replacement; it is a conformational anchor. Through the gauche effect and dipole-dipole interactions, fluorine can lock the flexible azepane ring into a single dominant conformation, pre-organizing the ligand for receptor binding (reducing the entropic penalty

) while simultaneously blocking sites of metabolic oxidation (CYP450).

Physicochemical & Conformational Comparison

The introduction of fluorine into the azepane scaffold alters the physicochemical landscape non-linearly.^[1]

Feature	Non-Fluorinated Azepane	Fluorinated Azepane (3-F, 4-F, or 5-F)	Impact on SAR
Ring Conformation	Highly flexible; rapid flux between multiple low-energy states.	Rigidified; F-substituent prefers gauche orientation relative to vicinal cations or heteroatoms.	High. Reduces entropic penalty upon binding; improves selectivity.
Basicity (pKa)	~10.5 (Secondary amine).	Lowered (8.0 – 9.5) depending on distance of F from N.	Medium. Improves membrane permeability (more neutral species at pH 7.4) and reduces hERG liability.
Lipophilicity (LogP)	Moderate.	Increased (typically +0.5 to +1.0 LogP units).	High. Enhances Blood-Brain Barrier (BBB) penetration; alters solubility. ^[2]
Metabolic Stability	Susceptible to oxidative dealkylation and hydroxylation.	High Resistance at C-F bond; blocks "soft spots" for CYP450.	Critical. Extends half-life () and reduces clearance ().

Deep Dive: The Conformational "Lock"

In azepanes, the C–F bond creates a strong dipole. When placed vicinal to the ring nitrogen (or another polar group), the stereoelectronic gauche effect dictates that the C–F and C–N bonds prefer a gauche (60°) rather than anti (180°) arrangement to maximize orbital overlap (

).

- Result: A 4-fluoro or 5-fluoro substitution can collapse the ensemble of azepane conformers into a single "bioactive" shape, mimicking the bound state required by enzymes like Cathepsin K or PKC.

Comparative SAR Case Studies

Case Study A: Cathepsin K Inhibitors (Osteoporosis)

Target: Cathepsin K (cysteine protease). Challenge: Rapid metabolism of the azepane ring by CYP3A4.

- Non-Fluorinated Analog: High potency (nM) but poor oral bioavailability due to rapid hydroxylation on the azepane ring.
- Fluorinated Analog (C4-F or C5-F):
 - Potency: Maintained or slightly improved (nM).
 - Metabolism: The C-F bond prevents hydrogen abstraction by CYP enzymes at that position.
 - Outcome: Bioavailability increased >5-fold.

Case Study B: PKC- Inhibitors (Balanol Analogs)

Target: Protein Kinase C (PKC) isozymes.^{[1][3]} Challenge: Selectivity between highly homologous PKC isozymes.^[3]

- Standard Balanol (Azepane core): Potent but non-selective.
- Fluorinated Balanol (3-Fluoroazepane):
 - Mechanism: The fluorine atom induces a specific ring twist that aligns the inhibitor perfectly with the ATP-binding pocket of PKC-

but creates a steric clash in other isozymes.

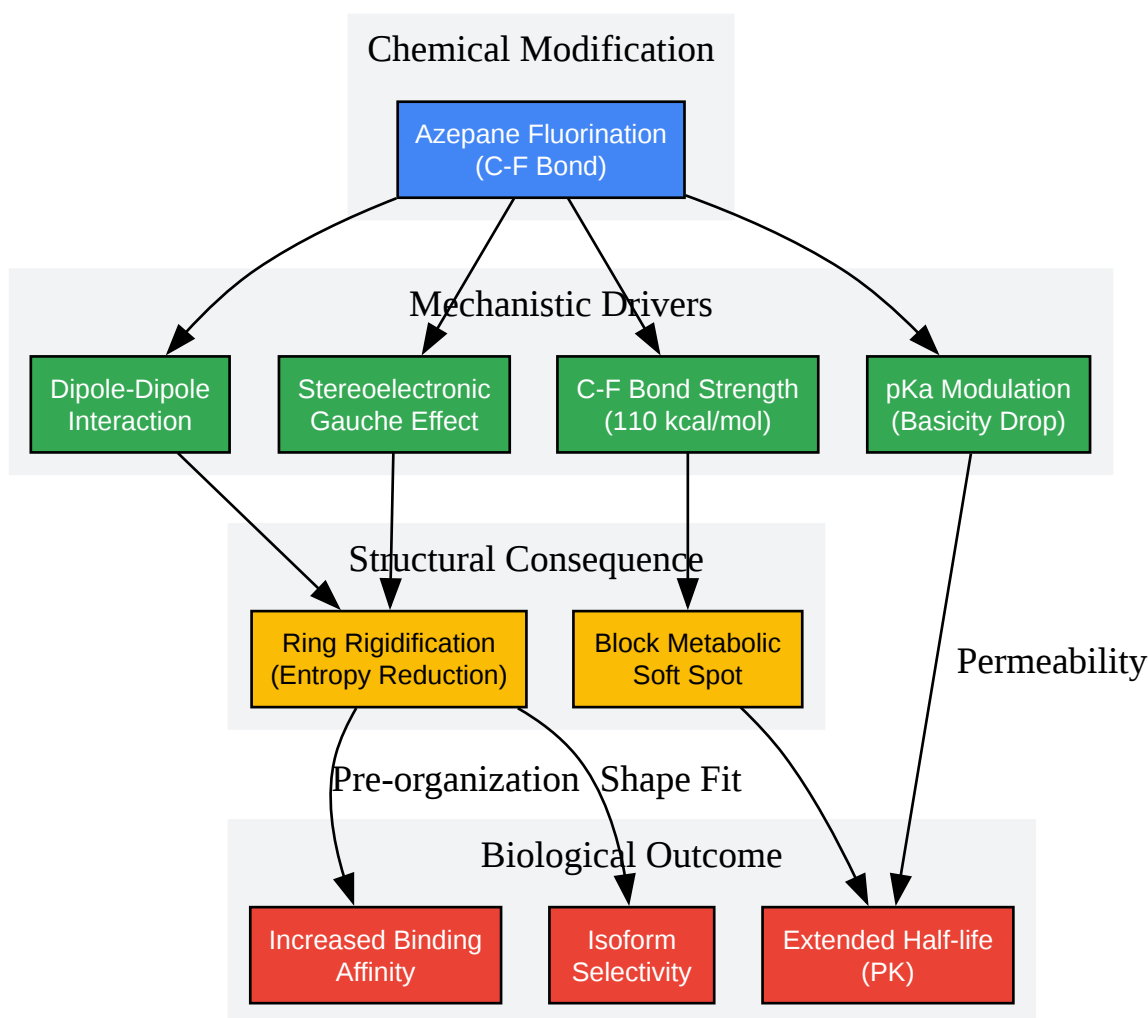
- Data: 10-fold improvement in isoform selectivity.

Summary Data Table: Fluorine Impact

Compound Class	Modification	Target	Potency ()	Stability ()	Primary Benefit
Cathepsin K Inhibitor	4-F-Azepane	Cathepsin K	1.2x (Neutral)	>400% Increase	Metabolic Blockade
Balanol Analog	3-F-Azepane	PKC-	10x Increase	N/A	Isoform Selectivity (Conformational)
Cannabinoid	1-F-Sidechain	CB1 Receptor	0.01x (Decrease)	N/A	Negative SAR (Steric/Electronic clash)
Iminosugar	Poly-F-Azepane	Glycosidase	5x Increase	High	Electronic mimicry of transition state

Visualizing the SAR Logic

The following diagram illustrates the causal relationship between fluorination, conformation, and biological outcome.



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Caption: Causal flow showing how fluorination drives conformational rigidity and metabolic stability, resulting in enhanced potency and pharmacokinetics.

Experimental Protocol: Synthesis of 5-Fluoroazepane Scaffold

Methodology: Ring-Closing Metathesis (RCM) Rationale: RCM is the most versatile method for generating 7-membered rings, allowing for the late-stage introduction of fluorine via a fluorinated diene precursor.

Reagents & Equipment

- Precursor:

-Boc-3-fluoro-dialkenyl amine.
- Catalyst: Grubbs II Generation Catalyst.
- Solvent: Dichloromethane (DCM), anhydrous, degassed.
- Purification: Silica gel chromatography.

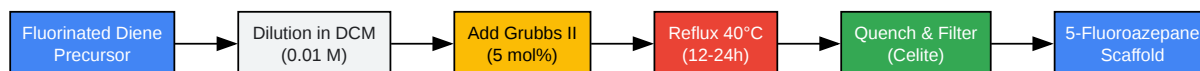
Step-by-Step Protocol

- Preparation: Dissolve the fluorinated diene precursor (1.0 equiv) in anhydrous DCM (0.01 M concentration). Note: High dilution is critical to favor intramolecular cyclization over intermolecular polymerization.
- Degassing: Bubble argon through the solution for 15 minutes to remove oxygen (Grubbs catalysts are sensitive to oxygen).
- Catalyst Addition: Add Grubbs II catalyst (5 mol%) in one portion under argon flow.
- Reflux: Heat the reaction mixture to reflux (40°C) for 12–24 hours. Monitor by TLC for the disappearance of the starting material.
- Quenching: Cool to room temperature. Add activated charcoal or DMSO (50 equiv relative to catalyst) and stir for 1 hour to sequester the ruthenium species.
- Filtration: Filter the mixture through a pad of Celite to remove the catalyst residues.
- Concentration: Evaporate the solvent under reduced pressure.
- Purification: Purify the crude dark oil via flash column chromatography (Hexane/Ethyl Acetate gradient).
- Validation: Verify structure via

-NMR (typically

-170 to -190 ppm) and HRMS.

Synthesis Workflow Diagram



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Caption: RCM workflow for constructing the fluorinated azepane core from acyclic precursors.

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